

Personal protective equipment for handling Sirt2-IN-17

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sirt2-IN-17

Cat. No.: B15588549

[Get Quote](#)

Essential Safety and Handling Guide for Sirt2-IN-17

FOR RESEARCH USE ONLY. NOT FOR HUMAN OR VETERINARY USE.

This document provides essential safety and logistical information for the handling and disposal of **Sirt2-IN-17**, a sirtuin 2 inhibitor. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this research compound. While a specific Safety Data Sheet (SDS) for **Sirt2-IN-17** is not publicly available, compounds of this nature, particularly potent small molecule kinase inhibitors, should be handled with a high degree of caution.^{[1][2]} The following recommendations are based on general safety protocols for similar research-grade compounds.

Hazard Identification and Personal Protective Equipment (PPE)

Sirt2-IN-17 should be treated as a potentially hazardous substance. As a biologically active small molecule, it may be toxic if swallowed or in contact with skin, and could cause skin and eye irritation.^[3] Therefore, strict adherence to PPE protocols is mandatory. A multi-layered approach to PPE is recommended for various laboratory activities involving this compound.^[1]

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated.[2]
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.[2] A face shield should be worn when there is a significant splash risk.[1]
Body Protection	Laboratory Coat	A fully buttoned lab coat is required.[2] Consider a disposable or non-absorbent material when handling the solid form.[1]
Respiratory Protection	NIOSH-approved Respirator or Fume Hood	All handling of solid Sirt2-IN-17 and preparation of concentrated solutions must be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols. [1][2] For weighing and aliquoting the solid, a NIOSH-approved N95 or higher-rated respirator is recommended.[1]

Operational Plan: Safe Handling and Experimental Use

A systematic approach is crucial to minimize exposure and maintain the integrity of **Sirt2-IN-17**.

Receipt and Storage:

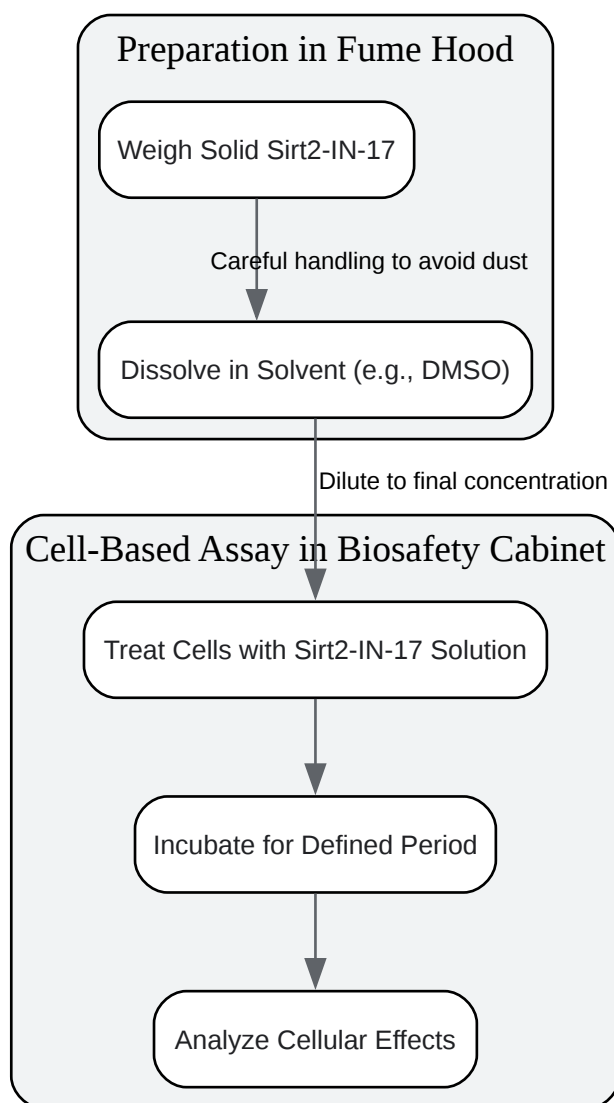
- Upon receipt, inspect the container for any damage or leakage.

- Confirm the recommended storage conditions on the product vial or datasheet. Typically, compounds like this are stored at -20°C.[2]
- Store in a clearly labeled, designated, and secure location away from incompatible materials. [2]

Preparation of Solutions:

- Designated Area: All work with **Sirt2-IN-17** should be conducted in a designated and clearly marked area.[1]
- Environment: All procedures involving the handling of solid **Sirt2-IN-17** must be conducted in a certified chemical fume hood.[2]
- Weighing: Use a precision balance within the fume hood and handle the solid compound carefully to prevent dust generation.[2]
- Solvent Addition: Slowly add the appropriate solvent (e.g., DMSO) to the vial containing the solid compound.[2]
- Dissolution: Securely cap the vial and use a vortex or sonicator as needed to ensure the compound is fully dissolved.[2]

In Vitro Experimental Workflow:



[Click to download full resolution via product page](#)

*Experimental workflow for **Sirt2-IN-17** in a cell-based assay.*

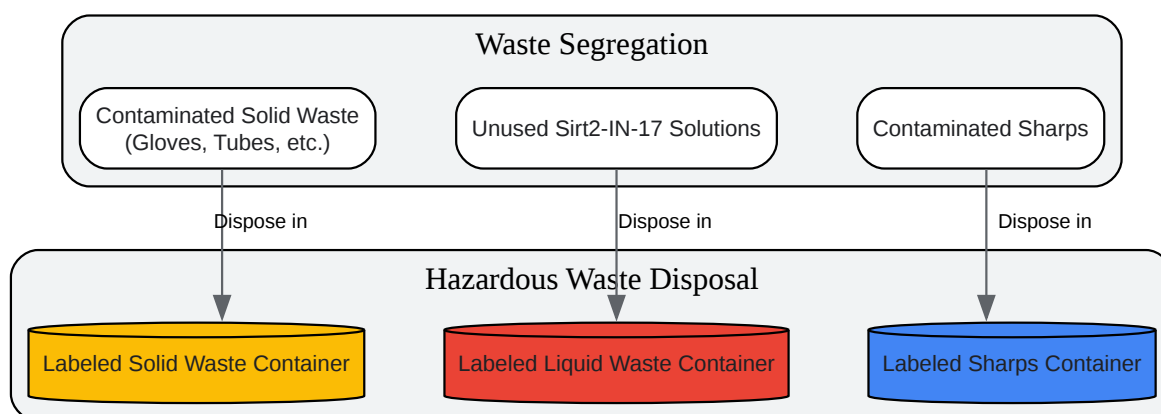
Disposal Plan

All waste materials contaminated with **Sirt2-IN-17** must be disposed of as hazardous chemical waste.[2]

- **Solid Waste:** This includes empty vials, contaminated gloves, pipette tips, and any other disposable materials that have come into contact with the compound. Place these items in a designated, sealed, and clearly labeled hazardous waste container.[2]

- Liquid Waste: Unused solutions containing **Sirt2-IN-17** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[2]
- Contaminated Sharps: Dispose of any contaminated sharps in a puncture-resistant sharps container that is labeled for hazardous chemical waste.[3]

Disposal Workflow:



[Click to download full resolution via product page](#)

*Segregation and disposal plan for **Sirt2-IN-17** waste.*

Adherence to these guidelines is paramount for ensuring the safety of all laboratory personnel and the integrity of the research being conducted. Always consult your institution's specific safety protocols and chemical hygiene plan.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]

- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling Sirt2-IN-17]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15588549#personal-protective-equipment-for-handling-sirt2-in-17>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com